

# Personal protective equipment for handling 3-Fluorobenzylamine

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## Compound of Interest

Compound Name: 3-Fluorobenzylamine

Cat. No.: B089504

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## Essential Guide to Handling 3-Fluorobenzylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **3-Fluorobenzylamine**. It includes detailed operational and disposal plans to ensure the safety of laboratory personnel and compliance with regulations.

## Chemical Properties and Hazards

**3-Fluorobenzylamine** is a combustible, corrosive liquid that can cause severe skin burns and eye damage.<sup>[1][2]</sup> It is imperative to handle this chemical with appropriate personal protective equipment in a controlled laboratory environment.

Table 1: Physical and Chemical Properties of **3-Fluorobenzylamine**

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FN
Molecular Weight	125.14 g/mol [2][3]
Appearance	Colorless to light yellow liquid
Density	1.097 g/mL at 25 °C[4]
Boiling Point	82 °C at 16 mmHg
Flash Point	71 °C (159.8 °F) - closed cup[4][5]
Refractive Index	n <sub>20/D</sub> 1.514[4]

Table 2: GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	Category 4
Skin Corrosion/Irritation	Category 1B[3][4][5]
Serious Eye Damage/Eye Irritation	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **3-Fluorobenzylamine**. The following equipment should be used:

- Eye and Face Protection: Chemical splash goggles that meet ANSI Z.87.1 standards are required.[6] For operations with a significant splash hazard, a face shield must be worn in addition to goggles.[6][7]
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., butyl rubber or nitrile) must be worn.[6][7] Inspect gloves for any signs of degradation before use.

- Lab Coat: A flame-resistant lab coat is required.
- Apron: A chemical-resistant apron should be worn over the lab coat.[7]
- Respiratory Protection: All handling of **3-Fluorobenzylamine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[7][8] If exposure limits are exceeded, a NIOSH/MSHA approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.[9][10]
- Footwear: Closed-toe shoes are mandatory in the laboratory.[6]

## Operational Plan: Handling and Storage

### 3.1. Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[10] All personnel must be trained on the specific hazards and handling procedures for **3-Fluorobenzylamine**. [8]
- Work Area: All work with **3-Fluorobenzylamine** must be performed inside a properly functioning chemical fume hood.[7][8]
- Dispensing: When transferring or dispensing the chemical, do so slowly and carefully to avoid splashing.
- Mixing with Water: If dilution is necessary, always add the acid (**3-Fluorobenzylamine**, which is basic but handled with similar precautions to corrosive acids in this context) to water slowly, never the other way around, to prevent a violent exothermic reaction.[7][8]
- Heating: Keep away from open flames, hot surfaces, and sources of ignition as it is a combustible liquid.[11]

### 3.2. Storage Plan

- Container: Store in a tightly closed, properly labeled container.[11]
- Location: Keep in a cool, dry, and well-ventilated area designated for corrosive materials.[11]

- Segregation: Store **3-Fluorobenzylamine** separately from incompatible materials such as strong oxidizing agents and strong acids.[\[11\]](#)
- Level: Never store corrosive liquids above eye level.[\[6\]](#)

## Emergency Procedures: Spill and Exposure

### 4.1. Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, keeping fume hoods operational.
- Contain: For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite or sand.[\[12\]](#) Do not use combustible materials like sawdust.[\[13\]](#)
- Neutralize: For small spills, cautiously neutralize with a suitable agent for amines.
- Absorb: Absorb the neutralized spill with an inert material.
- Collect: Carefully collect the absorbed material into a designated, labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable decontamination solution.
- Report: Report the spill to the laboratory supervisor and the institutional safety office.

### 4.2. Exposure Protocol

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[14\]](#) Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes.[\[14\]](#) Seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal Plan

As a halogenated organic compound, **3-Fluorobenzylamine** waste must be disposed of as hazardous waste.

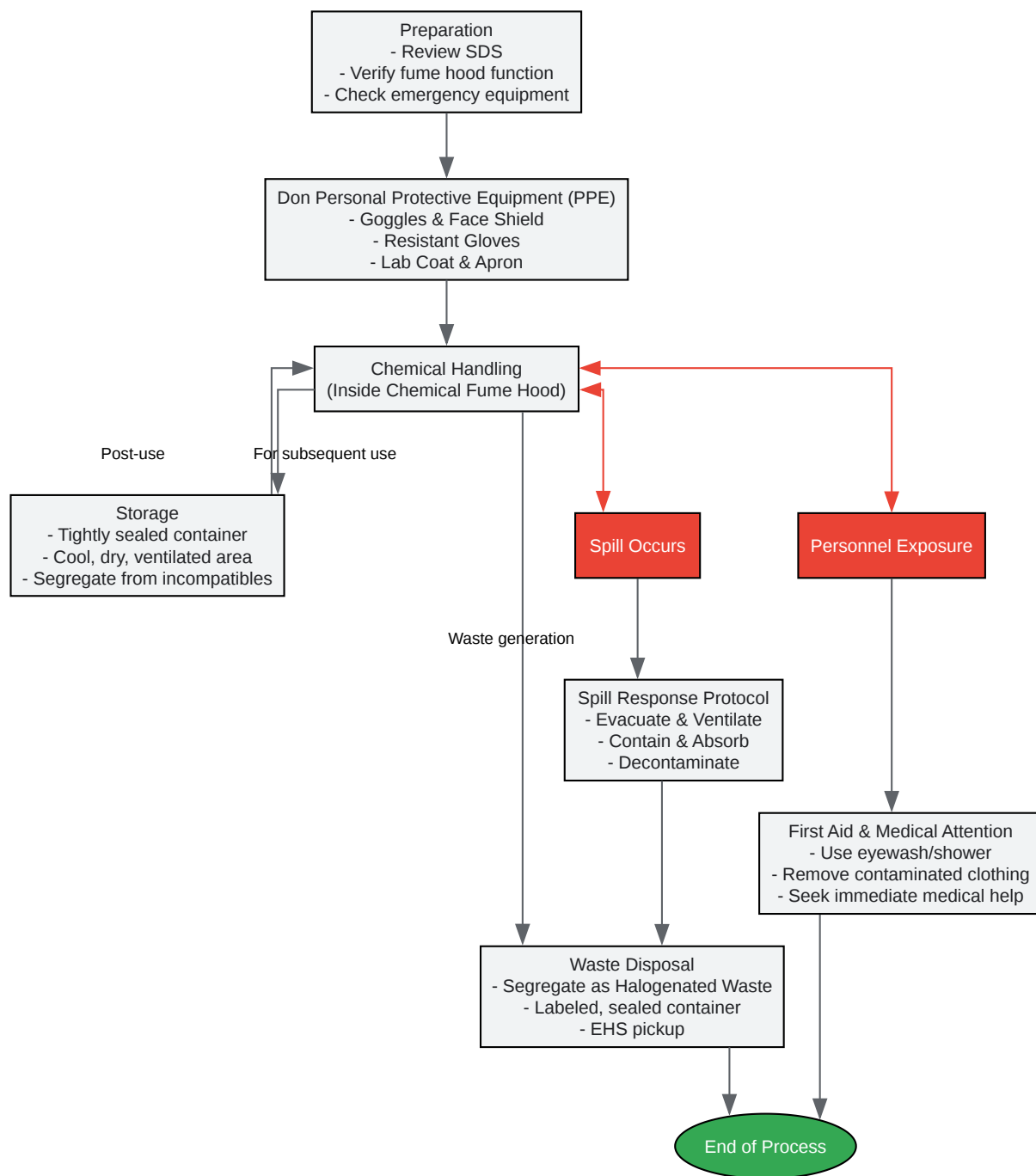
### 5.1. Waste Segregation

- Halogenated Waste Stream: Dispose of **3-Fluorobenzylamine** and any materials contaminated with it in a designated, clearly labeled "Halogenated Organic Waste" container. [\[3\]](#)[\[15\]](#)
- Avoid Mixing: Do not mix halogenated waste with non-halogenated organic waste, as this significantly increases disposal costs and complexity.[\[16\]](#)[\[17\]](#) Do not mix with aqueous waste, strong acids, or bases in the same container.[\[17\]](#)

### 5.2. Disposal Procedure

- Container: Use a designated, leak-proof, and compatible waste container with a screw-top cap.[\[3\]](#)[\[16\]](#)
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**3-Fluorobenzylamine**," and any other components of the waste mixture.[\[3\]](#)
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Pickup: Arrange for hazardous waste pickup through your institution's Environmental Health and Safety (EHS) department. Do not dispose of **3-Fluorobenzylamine** down the drain.[\[17\]](#)

Diagram 1: Workflow for Handling **3-Fluorobenzylamine**



Workflow for Handling 3-Fluorobenzylamine

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and disposal of **3-Fluorobenzylamine**.

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